

Proper Disposal Procedures for TM-25659

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Compound of Interest

Compound Name: TM-25659

Cat. No.: B15542683

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Essential Safety and Logistical Information for Laboratory Professionals

This document provides comprehensive guidance on the proper disposal procedures for the TAZ activity modulator, **TM-25659**. The information is intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting.

TM-25659: Summary of Key Information

TM-25659 is a cell-permeable, orally bioavailable imidazol-pyrimidine derivative. It is supplied as a yellow powder and is soluble in DMSO. According to safety data sheets, **TM-25659** is not classified as a hazardous substance under Regulation (EC) No. 1907/2006 (REACH). This classification is pivotal in determining the appropriate disposal route.

Quantitative Data and Chemical Properties

A summary of the relevant chemical and physical properties of **TM-25659** is provided in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₃₀ H ₂₈ N ₈	[1]
Molecular Weight	500.60 g/mol	[1]
Appearance	Yellow powder	
Solubility	DMSO: 50 mg/mL	
Storage Temperature	2-8°C	
Purity	≥97% (HPLC)	
CAS Number	260553-97-7	

Experimental Protocols for Disposal

Given that **TM-25659** is not classified as a hazardous chemical, specific experimental protocols for its neutralization or deactivation are not required. The primary focus of the disposal procedure is to adhere to standard laboratory practices for non-hazardous waste, ensuring compliance with institutional and local regulations.

Step-by-Step Disposal Guidance

1. Unused or Surplus **TM-25659** (Solid Powder):

- **Waste Characterization:** Confirm that the waste is solely **TM-25659** and not mixed with any hazardous substances.
- **Containerization:** Collect the solid waste in a clearly labeled, sealed container. The label should include the name of the compound ("**TM-25659**") and indicate that it is "non-hazardous waste."
- **Disposal Route:** Dispose of the container in the designated non-hazardous solid chemical waste stream provided by your institution's Environmental Health and Safety (EHS) department. Do not dispose of it in the regular trash unless explicitly permitted by your institution's policies.[2][3]

2. Solutions of **TM-25659** (e.g., in DMSO):

- Solvent Consideration: The disposal method for solutions of **TM-25659** is dictated by the solvent used.
- Aqueous Solutions: If **TM-25659** is in a water-based, non-hazardous solution, it may be permissible to dispose of it down the sanitary sewer with copious amounts of water.^[4] However, always consult your local regulations and institutional guidelines first.
- Organic Solvent Solutions (e.g., DMSO): Solutions of **TM-25659** in organic solvents such as DMSO must be disposed of as hazardous chemical waste. Collect these solutions in a designated, properly labeled container for liquid organic waste.
- Labeling: The waste container must be labeled with the full chemical names of all contents, including the solvent(s) and **TM-25659**, along with their approximate concentrations.

3. Empty **TM-25659** Containers:

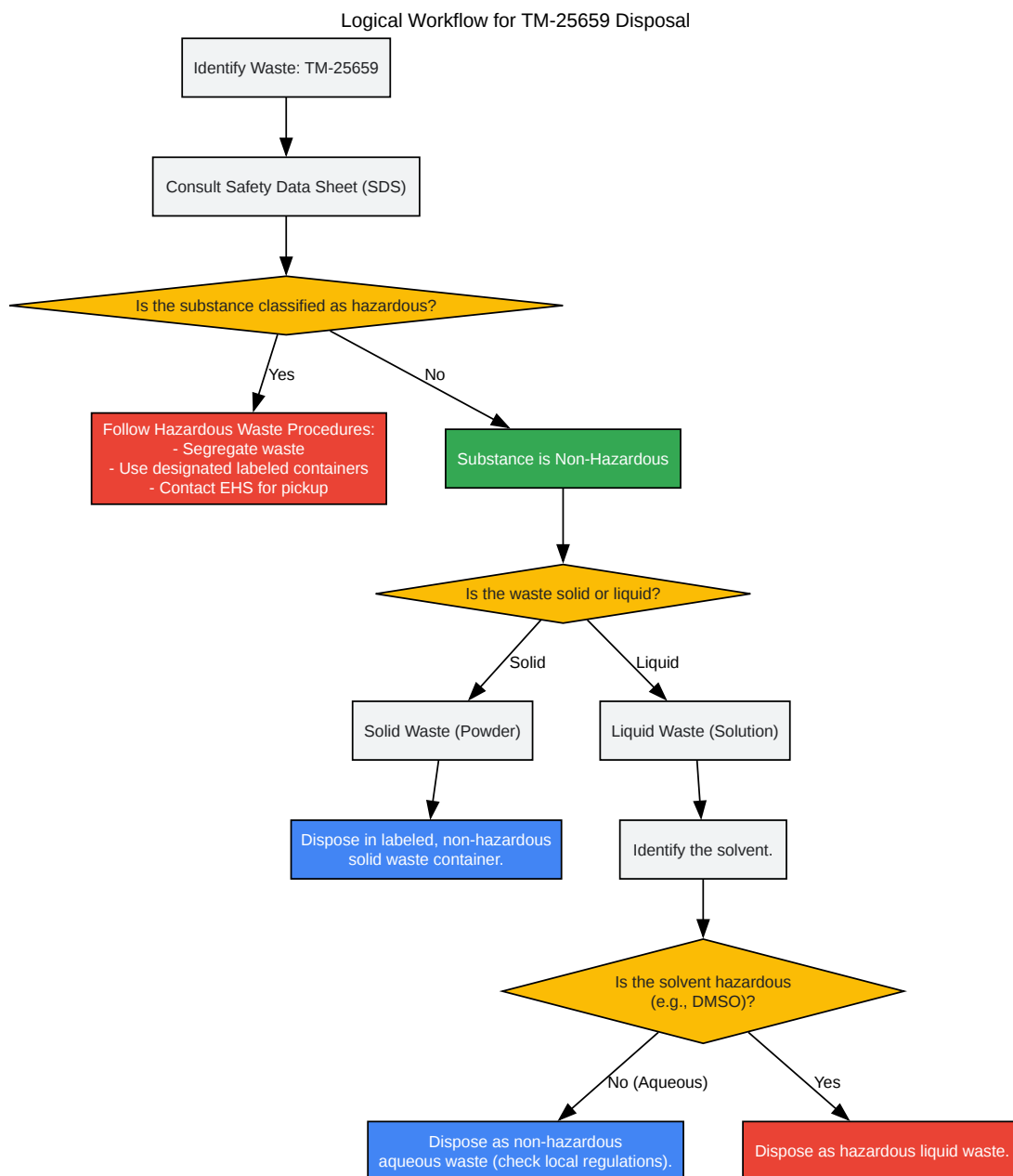
- Decontamination: Triple rinse the empty container with a suitable solvent (e.g., ethanol or water) to remove all residues of **TM-25659**.^[5]
- Rinsate Disposal: The rinsate from the cleaning process should be collected and disposed of as chemical waste, following the guidelines for the solvent used.
- Container Disposal: Once thoroughly decontaminated, deface or remove the original label from the container.^[5] The clean, empty container can then typically be disposed of in the regular laboratory glass or solid waste recycling, in accordance with your institution's procedures.

4. Contaminated Labware (e.g., pipette tips, gloves):

- Solid Waste: Disposable labware that has come into contact with **TM-25659** should be considered non-hazardous solid waste, provided it is not also contaminated with hazardous materials.
- Disposal: Collect this waste in a designated container for non-hazardous laboratory solid waste.

Logical Workflow for Disposal

The following diagram illustrates the decision-making process for the proper disposal of **TM-25659** and other laboratory chemicals.



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Caption: Decision-making workflow for the disposal of **TM-25659**.

Disclaimer: The information provided is based on the current understanding of **TM-25659**.

Always consult your institution's Environmental Health and Safety (EHS) department and local regulations for the most accurate and compliant disposal procedures.

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References

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- [3. 3.8 Disposal of Nonhazardous Laboratory Waste Chemicals | Environment, Health and Safety \[ehs.cornell.edu\]](#)
- [4. In-Lab Disposal Methods: Waste Management Guide: Waste Management: Public & Environmental Health: Environmental Health & Safety: Protect IU: Indiana University \[protect.iu.edu\]](#)
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